

Safe Disposal of D-4'-Tetrahydropyranylglycine: A Procedural Guide

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Compound of Interest

Compound Name: **D-4'-Tetrahydropyranylglycine**

Cat. No.: **B152280**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides essential safety and logistical information for the disposal of **D-4'-Tetrahydropyranylglycine**, ensuring compliance with safety regulations and promoting a secure laboratory environment.

Physicochemical and Hazard Profile

Understanding the properties and hazards of **D-4'-Tetrahydropyranylglycine** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data extracted from safety data sheets (SDS).

Property	Value	Source
Molecular Formula	C7H13NO3	[1]
Molecular Weight	159.18 g/mol	[1]
Melting Point	105 - 107 °C / 221 - 224.6 °F	[2]
Boiling Point	166 - 166.5 °C / 331 - 331.7 °F	[3]
Density	1.084 g/cm³ at 25 °C / 77 °F	[3]
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319)	
Precautionary Statements	P280, P302+P352, P305+P351+P338	[3]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that the following personal protective equipment is worn to minimize exposure risks.

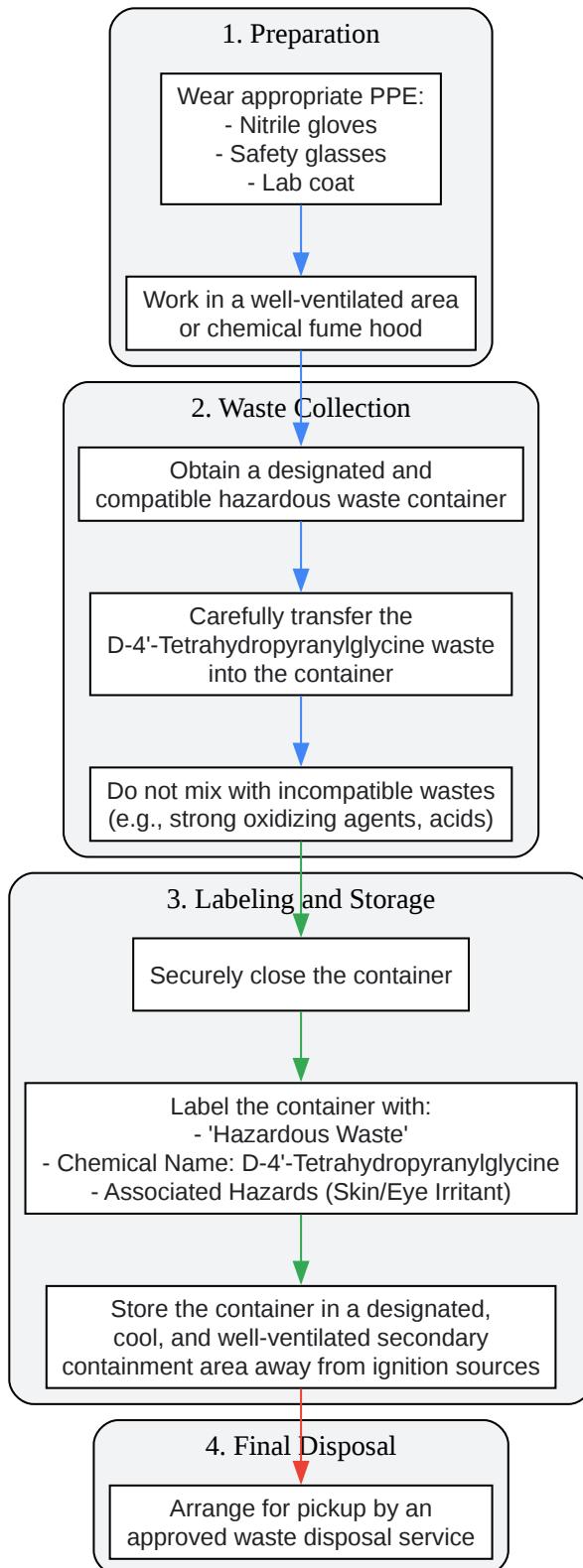
- Hand Protection: Wear nitrile rubber gloves with a minimum thickness of 0.4 mm. Be aware that the breakthrough time can be as short as 30 minutes. Always inspect gloves before use and use proper removal techniques.[\[3\]](#)
- Eye/Face Protection: Use safety glasses or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or flame-retardant antistatic protective clothing.[\[3\]](#)
- Respiratory Protection: If vapors or aerosols are generated, a respirator with an ABEK filter type is recommended.[\[3\]](#)

Step-by-Step Disposal Protocol

The disposal of **D-4'-Tetrahydropyranylglycine** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. Do not attempt

to dispose of this chemical down the drain.^[4] It must be treated as hazardous chemical waste.

Experimental Workflow for Disposal



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Figure 1. Step-by-step workflow for the safe disposal of **D-4'-Tetrahydropyranylglycine**.

Spill Management

In the event of a spill, adhere to the following procedures:

- Evacuate and Ventilate: If the spill is large or in a poorly ventilated area, evacuate personnel and ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.
- Cleanup: Carefully collect the absorbed material and place it into a designated hazardous waste container.
- Decontamination: Clean the spill area thoroughly with soap and water.
- Waste Disposal: The collected spill cleanup material must be disposed of as hazardous waste following the protocol outlined above.

First-Aid Measures

- After Inhalation: Move the person to fresh air.[\[2\]](#)[\[3\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower.[\[2\]](#)[\[3\]](#) If skin irritation occurs, seek medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#) If eye irritation persists, get medical attention.
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[\[2\]](#)

By adhering to these detailed procedures, laboratory professionals can ensure the safe and responsible disposal of **D-4'-Tetrahydropyranylglycine**, fostering a culture of safety and environmental stewardship. Always consult your institution's specific hazardous waste

management guidelines and the full Safety Data Sheet (SDS) before handling any chemical.[\[5\]](#)
[\[6\]](#)

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